

Application Notes and Protocols: Preparation of Sangivamycin Stock Solutions

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Compound of Interest

Compound Name: Sangivamycin

Cat. No.: B1680759

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Sangivamycin is a nucleoside analog antibiotic with potent antitumor, antiviral, and anti-inflammatory properties.[1][2] It functions as a potent inhibitor of Protein Kinase C (PKC) and also suppresses both DNA and RNA synthesis.[1][2] Furthermore, studies have shown that **Sangivamycin** can induce apoptosis by inhibiting the Erk and Akt signaling pathways.[1] Given its broad biological activities, accurate and consistent preparation of **Sangivamycin** solutions is critical for reproducible experimental results.

This document provides detailed protocols for the preparation, storage, and handling of **Sangivamycin** stock solutions for laboratory use.

Physicochemical Properties

Sangivamycin is typically supplied as a solid, often in a hydrate form. It is crucial to use the correct molecular weight, as specified on the product's certificate of analysis, for accurate concentration calculations.

Property	Value (Anhydrous)	Value (Monohydrate)	Reference
Chemical Formula	C ₁₂ H ₁₅ N ₅ O ₅	C ₁₂ H ₁₇ N ₅ O ₆	[3][4]
Molecular Weight	309.28 g/mol	327.29 g/mol	[2][4]
Appearance	Solid	Solid	[5]
CAS Number	18417-89-5	129601-63-4	[3][4]

Solubility and Stability

Proper solvent selection and storage are paramount to maintaining the integrity of **Sangivamycin**.

Solvent	Solubility	Reference
DMSO	Slightly Soluble (0.1-1 mg/mL)	[5]
Acetonitrile	Slightly Soluble (0.1-1 mg/mL)	[5]
Water	Slightly Soluble (0.1-1 mg/mL)	[5]
PBS (pH 7.4)	Soluble up to 500 µM	[6][7]

Stability:

- Solid Form: Stable for at least 4 years when stored properly.[5]
- Stock Solution: When stored in DMSO at -20°C, the solution is stable for months. Avoid repeated freeze-thaw cycles. For long-term storage (months to years), maintain at -20°C in a dry, dark environment.[8]

Experimental Protocols

4.1. Safety Precautions

Sangivamycin is highly toxic. According to the Globally Harmonized System (GHS) classification, it is fatal if swallowed, in contact with skin, or if inhaled.[3]

- Always handle **Sangivamycin** powder in a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.
- Refer to the Safety Data Sheet (SDS) for complete safety and handling information.

4.2. Protocol for Preparing a 10 mM **Sangivamycin** Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution, which can then be diluted to working concentrations.

Materials:

- **Sangivamycin** (hydrate, MW: 327.3 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer and/or sonicator

Procedure:

- **Calculation:** To prepare a 10 mM stock solution, calculate the required mass of **Sangivamycin**. The formula is:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of 10 mM stock:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 327.3 \text{ g/mol} = 3.273 \text{ mg}$
- **Weighing:** In a chemical fume hood, carefully weigh out the calculated amount of **Sangivamycin** powder.
- **Dissolution:**

- Add the appropriate volume of anhydrous DMSO to the vial containing the **Sangivamycin** powder.
- Vortex the solution vigorously for several minutes.
- If the solid does not dissolve completely, briefly warm the solution in a 37°C water bath and/or sonicate until all the material is in solution.[9]
- Aliquoting and Storage:
 - Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, light-protecting tubes. This minimizes contamination and degradation from repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for long-term use.[8]

4.3. Protocol for Preparing Working Solutions

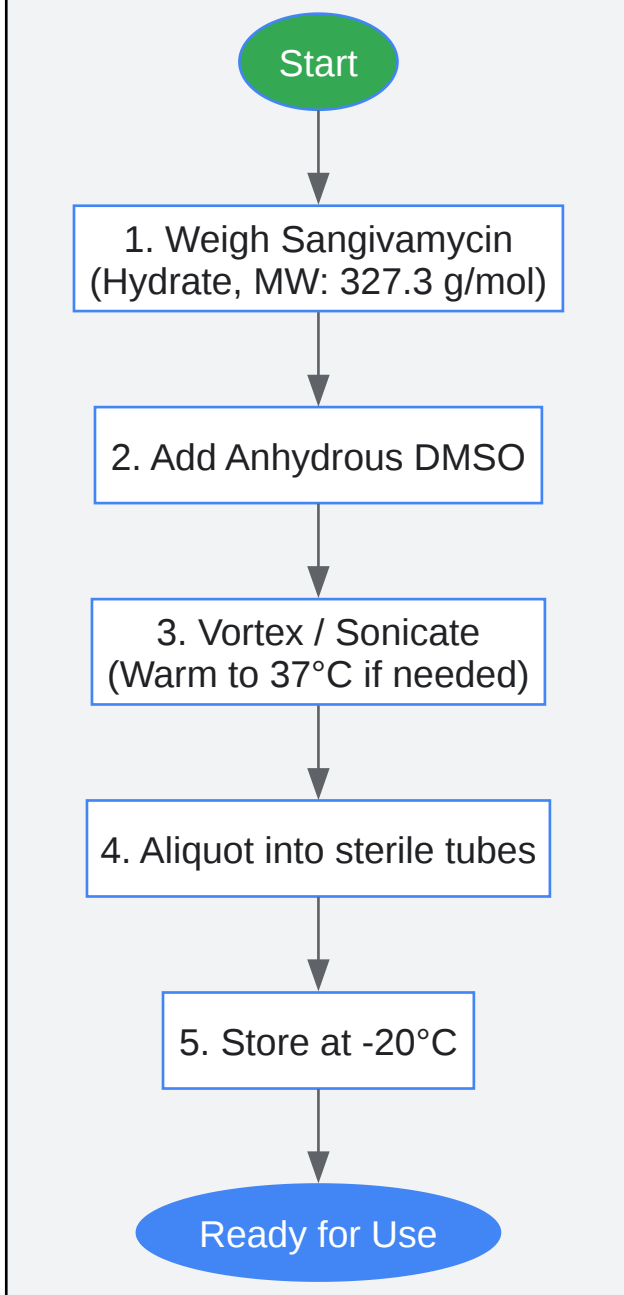
For most in vitro assays, the DMSO stock solution is diluted with an aqueous medium.[9]

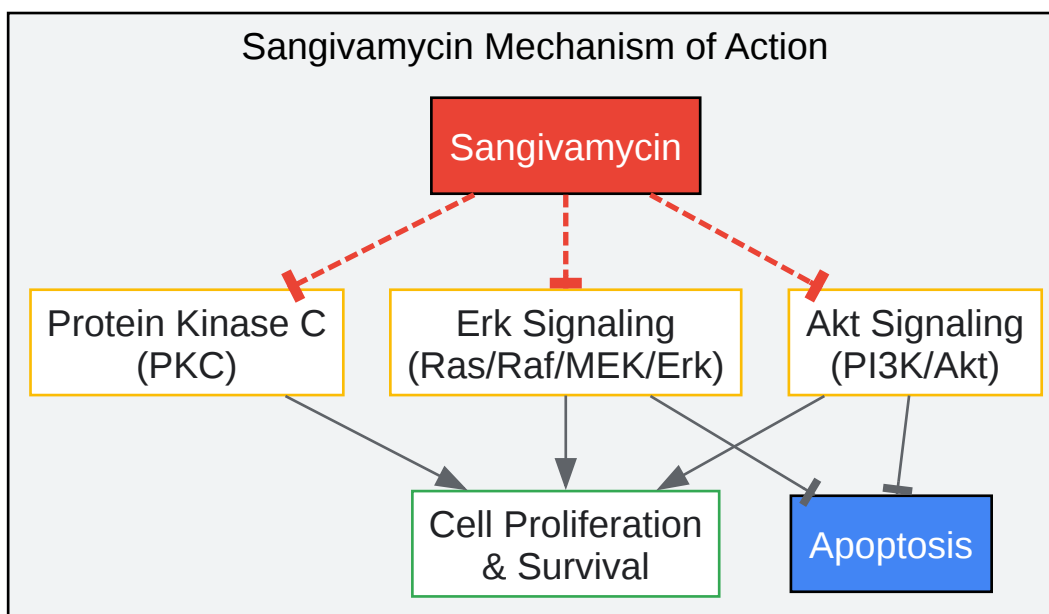
Procedure:

- Thaw a single aliquot of the 10 mM **Sangivamycin** stock solution at room temperature.
- Perform a serial dilution of the stock solution into your cell culture medium or experimental buffer to achieve the desired final concentration.
- Important: To avoid precipitation, add the DMSO stock solution to the aqueous medium while vortexing. The final concentration of DMSO in the assay should be kept low (typically <0.5%) to prevent solvent-induced toxicity.[10][11]
- Always run a vehicle control (medium containing the same final concentration of DMSO) in your experiments.

Visualization of Protocols and Pathways

Stock Solution Preparation Workflow





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